

Safety handling and disposal of 3-(2,2,2-trifluoroethoxy)aniline

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Compound of Interest

Compound Name: 3-(2,2,2-Trifluoroethoxy)aniline

Cat. No.: B172331

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This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-(2,2,2-trifluoroethoxy)aniline** (CAS No. 123207-61-4). The information is compiled from safety data sheets of the compound and structurally similar chemicals.

Hazard Summary and Data

3-(2,2,2-trifluoroethoxy)aniline is a hazardous chemical that requires careful handling. Absorption through the skin is possible, and like many aniline compounds, it may lead to methemoglobinemia, causing cyanosis (a blue tint to the skin)[1][2][3]. The health hazards of this specific material have not been fully investigated, so it should be handled with extreme caution[3].

Table 1: GHS Hazard Classification Data is based on **3-(2,2,2-trifluoroethoxy)aniline** and similar fluorinated anilines.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3][4].
Acute Toxicity, Dermal	-	H312: Harmful in contact with skin.
Acute Toxicity, Inhalation	-	H332: Harmful if inhaled.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][4].
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[3][4].
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][4].
Carcinogenicity / Mutagenicity	-	Suspected of causing genetic defects and cancer (based on aniline)[5].

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C8H8F3NO
CAS Number	123207-61-4
Appearance	Light-colored oily liquid (inferred from similar compounds)[2][6]
Combustibility	Combustible liquid (inferred from aniline)[7][8]
Hazardous Decomposition Products	May evolve carbon monoxide, carbon dioxide, nitrogen oxides (NOx), and hydrogen fluoride under fire conditions[3][9][10].

Table 3: Exposure Controls and Personal Protective Equipment (PPE)

Control	Specification
Engineering Controls	Work must be performed in a chemical fume hood. [5] Ensure safety showers and eyewash stations are readily accessible. [11] [12]
Eye/Face Protection	Wear chemical safety goggles or a face shield (NIOSH or EN 166 approved). [3]
Skin Protection	Wear a lab coat, long pants, and closed-toe shoes. Use chemical-resistant gloves (e.g., butyl, Viton; nitrile gloves offer limited protection and require frequent changes). [5] [13]
Respiratory Protection	If working outside a fume hood or if exposure limits may be exceeded, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors/ammonia. [3] [12]
Hygiene Practices	Wash hands thoroughly after handling. [7] Do not eat, drink, or smoke in the laboratory. Remove and wash contaminated clothing before reuse. [7] [9]

Troubleshooting and FAQs

This section addresses specific issues you may encounter during experiments.

Handling and Storage

- Q1: What are the primary hazards I should be aware of? A: The primary hazards are that it is harmful if swallowed, inhaled, or absorbed through the skin. It causes serious skin and eye irritation and may cause respiratory irritation.[\[3\]](#)[\[4\]](#) Due to its aniline structure, it is suspected of being a mutagen and carcinogen and can cause methemoglobinemia.[\[3\]](#)[\[5\]](#)[\[14\]](#)
- Q2: What is the correct Personal Protective Equipment (PPE) for handling this compound? A: Always work in a chemical fume hood.[\[5\]](#) Wear chemical safety goggles, a fully buttoned lab coat, and chemical-resistant gloves.[\[3\]](#)[\[7\]](#) For aniline compounds, nitrile gloves offer poor

protection and should only be used for negligible contact, with frequent changes.[\[5\]](#) Consider more robust gloves like butyl or Viton for extended handling.

- Q3: How should I properly store this chemical? A: Store the container tightly closed in a cool, dry, and well-ventilated area.[\[3\]](#) Keep it away from sources of ignition and incompatible materials.[\[12\]](#) Store in a locked cabinet or an area accessible only to authorized personnel.[\[4\]](#) The compound may be sensitive to light and air.[\[7\]](#)
- Q4: What materials are incompatible with **3-(2,2,2-trifluoroethoxy)aniline**? A: Avoid contact with strong oxidizing agents, strong acids, strong bases, acid anhydrides, and acid chlorides.[\[3\]](#)[\[4\]](#)[\[10\]](#)[\[12\]](#)

In-Experiment Troubleshooting

- Q5: I accidentally splashed a small amount on my gloved hand. What should I do? A: Immediately remove the contaminated glove using the proper removal technique to avoid skin contact.[\[13\]](#) Dispose of the glove as hazardous waste. Wash your hands thoroughly with soap and water.[\[13\]](#) If you suspect any skin contact occurred, continue washing for at least 15 minutes and seek medical attention.[\[2\]](#)
- Q6: I can smell the chemical while working in the fume hood. What does this mean? A: This indicates a potential problem with your fume hood's performance or your experimental setup. Stop your work, close the container, and lower the fume hood sash completely. Notify your lab manager or Environmental Health and Safety (EHS) department to have the fume hood inspected. Do not resume work until the issue is resolved.
- Q7: The compound, which was initially a light-colored liquid, has darkened over time. Is it still safe to use? A: Aniline and its derivatives are often sensitive to air and light and can darken over time due to oxidation and polymerization.[\[7\]](#) While this may not affect every reaction, the presence of impurities could impact sensitive experiments. It is best to use a fresh stock or purify the material if the outcome of your experiment is critical. The darkened material should still be handled with the same safety precautions.

Emergency Procedures

- Q8: What is the correct procedure for a small spill? A: For a small spill contained within a fume hood, ensure you are wearing appropriate PPE.[\[5\]](#) Cover the spill with an inert

absorbent material like vermiculite, sand, or a commercial sorbent.[3] Collect the absorbed material using non-sparking tools and place it into a sealed, properly labeled container for hazardous waste disposal.[3][12] Ventilate the area and wash the spill site after cleanup is complete.[7]

- Q9: What are the first aid measures for exposure? A:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if possible. Seek immediate medical attention.[7][9][11]
 - Skin Contact: Immediately remove all contaminated clothing.[7] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[2] Seek immediate medical attention.[2][5]
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[1][5][13]
 - Ingestion: Do NOT induce vomiting.[3][13] Rinse the mouth with water. Seek immediate medical attention and show the safety data sheet to the doctor.[7][9][13]

Detailed Experimental Protocols

Protocol 1: Safe Handling and Use in Experiments

- Preparation: Before starting, review this guide and the Safety Data Sheet (SDS). Ensure a chemical fume hood is certified and operational. Confirm that a safety shower, eyewash station, and appropriate spill kit are accessible.
- PPE: Don all required PPE: safety goggles, a lab coat, and chemical-resistant gloves.
- Aliquotting: Perform all manipulations, including weighing and transferring, inside the chemical fume hood.[5]
- Procedure: Keep the container sealed when not in use. Use glassware and equipment that is clean, dry, and free of contaminants.

- Post-Experiment: After use, tightly seal the main container and return it to its designated storage location.[\[5\]](#) Decontaminate any surfaces and equipment.
- Waste: Dispose of all contaminated materials (gloves, pipette tips, absorbent paper) into a designated "Halogenated Organic Waste" container.[\[15\]](#)[\[16\]](#)

Protocol 2: Emergency Spill Cleanup (Small Spill <100 mL)

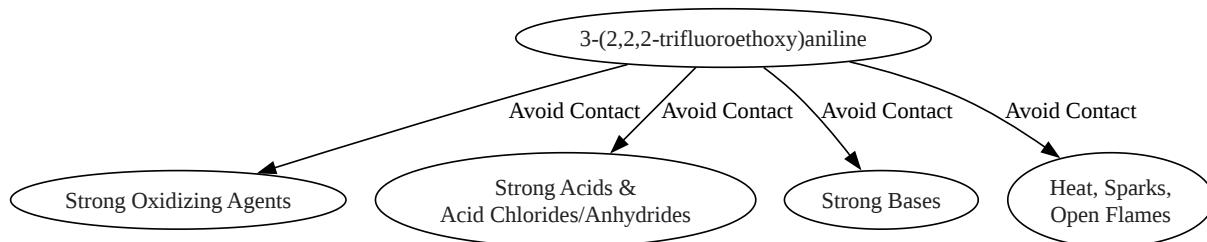
- Alert & Secure: Alert personnel in the immediate area. Restrict access and post a "Spill Cleanup in Progress" sign.
- Ventilate: Ensure the spill is contained within a functioning fume hood. If not, evacuate the area and call your institution's EHS emergency line.
- PPE: Wear robust PPE, including double gloves (nitrile inner, butyl outer), safety goggles, and a lab coat. A respirator may be necessary if there is a risk of inhalation.
- Contain & Absorb: Cover the spill with an inert absorbent material (vermiculite, sand, etc.).[\[3\]](#) Do not use combustible materials like paper towels.
- Collect: Carefully scoop the absorbed material into a chemically compatible container.[\[3\]](#)
- Package for Disposal: Seal the container, wipe the exterior, and label it clearly as "Hazardous Waste: **3-(2,2,2-trifluoroethoxy)aniline** Spill Debris."
- Decontaminate: Clean the spill area with a suitable solvent (e.g., ethanol), followed by soap and water. Place all cleaning materials in the hazardous waste container.
- Final Steps: Remove PPE and dispose of it as hazardous waste. Wash hands thoroughly. Report the spill to your supervisor or EHS department.

Protocol 3: Waste Collection and Disposal

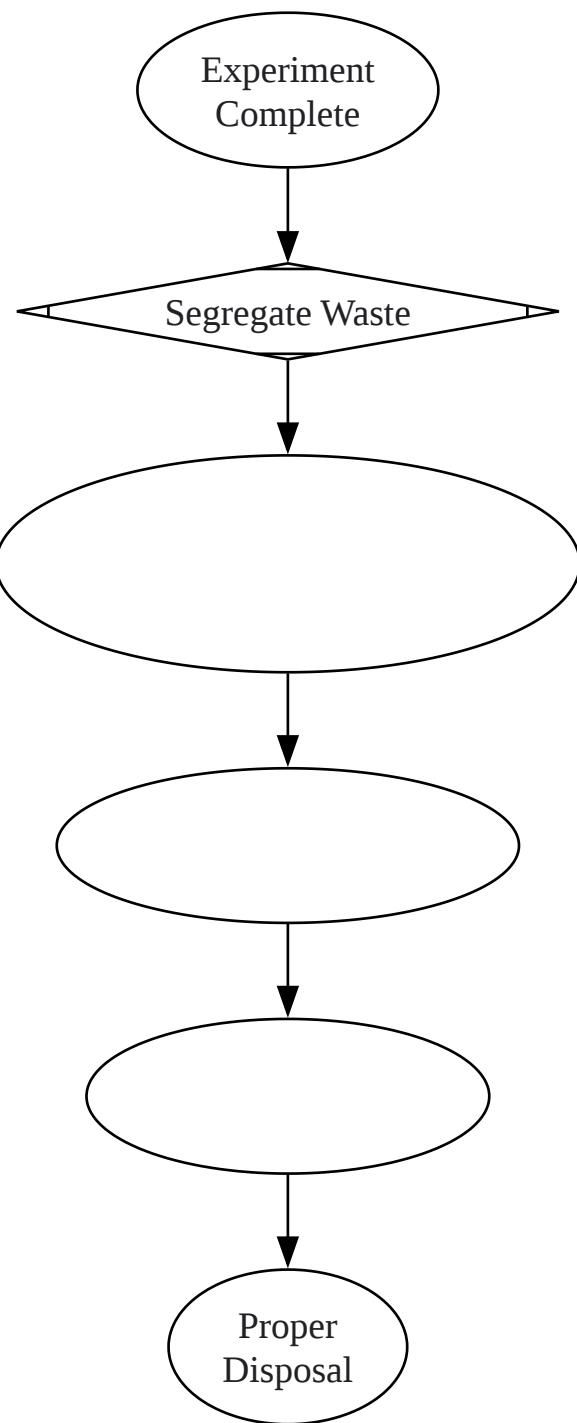
- Segregation: This compound is a halogenated organic substance. All waste containing it must be collected in a designated "Halogenated Organic Waste" stream.[\[15\]](#)[\[16\]](#) Do NOT mix with non-halogenated waste, as this significantly increases disposal costs and complexity.[\[17\]](#)

- Container: Use only approved, leak-proof hazardous waste containers with screw-top caps.
[17] Ensure the container is chemically compatible.
- Labeling: Label the waste container with the words "Hazardous Waste" and the full chemical name "**Waste 3-(2,2,2-trifluoroethoxy)aniline**" as soon as the first drop of waste is added.
[16] List all other components and their approximate percentages.
- Accumulation: Keep the waste container closed at all times except when adding waste.[16]
Store it in a designated satellite accumulation area within the lab.
- Disposal: Once the container is full, arrange for pickup through your institution's EHS department. Do not dispose of this chemical down the drain or in regular trash.[11] All disposal must comply with local, state, and federal regulations.

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